

# Boc-Bip(4,4')-OH CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Boc-Bip(4,4')-OH*

Cat. No.: *B558349*

[Get Quote](#)

## An In-depth Technical Guide to Boc-Bip(4,4')-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-Boc-4,4'-biphenyl-L-alanine, commonly referred to as **Boc-Bip(4,4')-OH**. This document details its chemical properties and its primary application as a building block in peptide synthesis, a fundamental process in drug discovery and development.

## Chemical and Physical Properties

**Boc-Bip(4,4')-OH** is a synthetic amino acid derivative. The "Boc" refers to the tert-butyloxycarbonyl protecting group on the amine, while "Bip" indicates the biphenylalanine side chain. This compound is a white to off-white solid.

Below is a table summarizing the key quantitative data for **Boc-Bip(4,4')-OH**.

Property	Value	Reference
CAS Number	147923-08-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>20</sub> H <sub>23</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	341.40 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white solid	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	Typically ≥98%	
Solubility	Soluble in organic solvents like DMSO	<a href="#">[1]</a> <a href="#">[2]</a>

## Applications in Peptide Synthesis

**Boc-Bip(4,4')-OH** is primarily utilized as a building block in solid-phase peptide synthesis (SPPS). The Boc protecting group is crucial for preventing unwanted reactions at the N-terminus of the amino acid during the coupling of the next amino acid in the peptide chain. The biphenyl side chain of this unnatural amino acid allows for the introduction of a large, hydrophobic, and aromatic moiety into a peptide. This can be instrumental in studying structure-activity relationships (SAR) and in designing peptides with enhanced biological activity and stability.

The introduction of a biphenyl group can influence a peptide's:

- **Receptor Binding Affinity:** The aromatic rings can participate in  $\pi$ - $\pi$  stacking and hydrophobic interactions within a receptor's binding pocket.
- **Pharmacokinetic Properties:** Increased hydrophobicity can affect a peptide's absorption, distribution, metabolism, and excretion (ADME) profile.
- **Secondary Structure:** The bulky side chain can induce specific conformations in the peptide backbone.

## General Experimental Protocol: Boc Solid-Phase Peptide Synthesis (SPPS)

While specific experimental protocols involving **Boc-Bip(4,4')-OH** are not readily available in the public domain, a general workflow for its incorporation into a peptide sequence via Boc-SPPS is outlined below. This protocol is representative of standard procedures in peptide synthesis.

#### Materials:

- **Boc-Bip(4,4')-OH**
- Appropriate resin (e.g., Merrifield resin)
- Coupling reagents (e.g., DCC, HBTU)
- Bases (e.g., DIPEA)
- Deprotection reagent (e.g., Trifluoroacetic acid - TFA)
- Solvents (e.g., DMF, DCM)

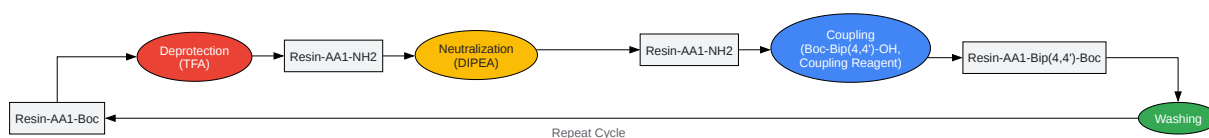
#### Workflow:

- **Resin Preparation:** The synthesis begins with a solid support resin, which is swelled in an appropriate solvent.
- **First Amino Acid Coupling:** The C-terminal amino acid of the target peptide is coupled to the resin.
- **Deprotection:** The Boc protecting group of the resin-bound amino acid is removed using an acid, typically TFA, to expose the free amine.
- **Neutralization:** The resin is neutralized with a base.
- **Coupling of **Boc-Bip(4,4')-OH**:** A solution of **Boc-Bip(4,4')-OH**, a coupling reagent, and a base in a suitable solvent is added to the resin. The reaction is allowed to proceed until completion.
- **Washing:** The resin is washed to remove excess reagents and byproducts.

- Repeat Cycle: Steps 3-6 are repeated for each subsequent amino acid in the peptide sequence.
- Cleavage: Once the peptide chain is complete, it is cleaved from the resin, and all side-chain protecting groups are removed, typically with a strong acid like HF or TFMSA.
- Purification and Analysis: The crude peptide is purified, commonly by reverse-phase high-performance liquid chromatography (RP-HPLC), and its identity is confirmed by mass spectrometry.

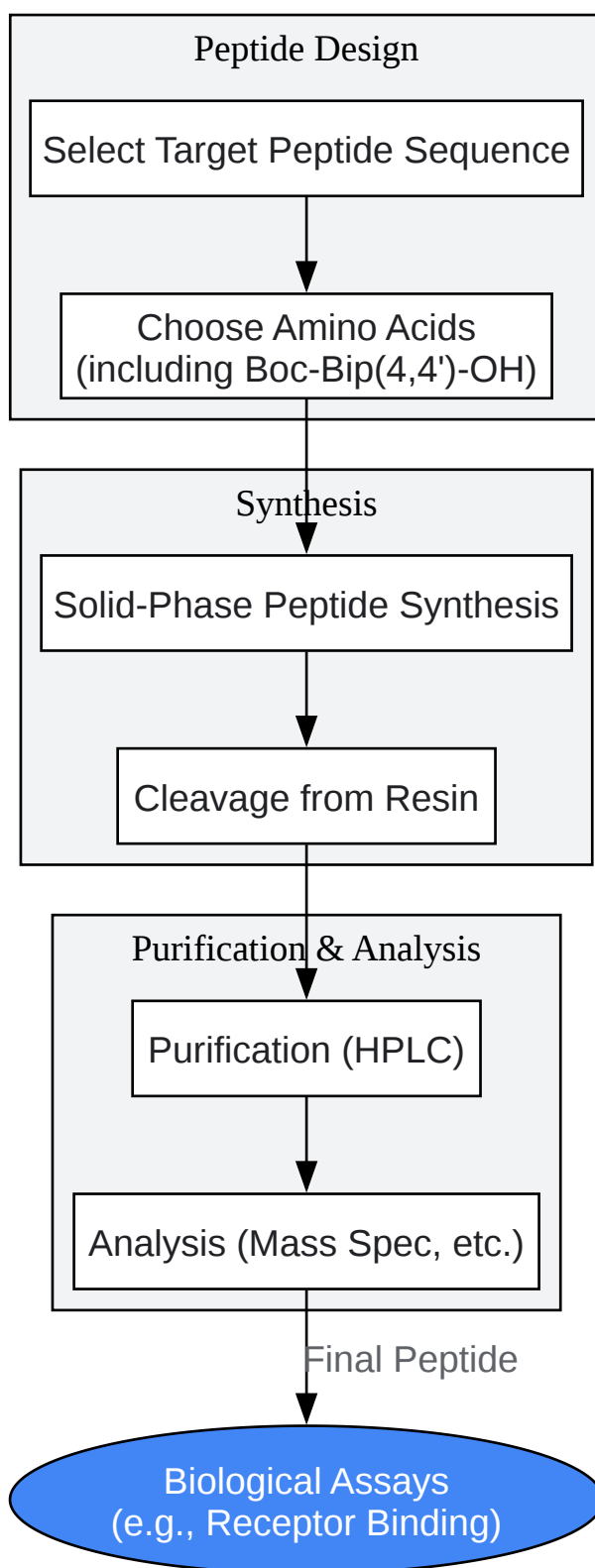
## Logical Workflow and Diagrams

The following diagrams illustrate the general principles of Boc-SPPS.



[Click to download full resolution via product page](#)

Caption: General cycle for Boc Solid-Phase Peptide Synthesis (SPPS).



[Click to download full resolution via product page](#)

Caption: Logical workflow from peptide design to biological evaluation.

## Conclusion

**Boc-Bip(4,4')-OH** is a valuable tool for medicinal chemists and peptide scientists. Its unique biphenyl side chain provides a means to introduce significant hydrophobicity and aromaticity into a peptide, which can be leveraged to modulate its biological properties. While specific, detailed experimental data for this compound is limited in publicly accessible literature, its use follows the well-established principles of Boc-based solid-phase peptide synthesis. The general protocols and workflows described herein provide a foundational understanding for its application in the design and synthesis of novel peptides for therapeutic and research purposes.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Synthesis of peptides using tert-butyloxycarbonyl (Boc) as the  $\alpha$ -amino protection group - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Boc-Bip(4,4')-OH CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558349#boc-bip-4-4-oh-cas-number-and-molecular-weight]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)